

Prudent Disposal Procedures for 15-Methylpentacosanal

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Compound of Interest

Compound Name: 15-Methylpentacosanal

Cat. No.: B15170675

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Disclaimer: A specific Safety Data Sheet (SDS) for **15-Methylpentacosanal** is not readily available in public databases. The following guidance is based on the general properties of long-chain aliphatic aldehydes and established best practices for laboratory chemical waste disposal. It is imperative to consult with your institution's Environmental Health and Safety (EHS) department for specific disposal protocols and to ensure full compliance with local, state, and federal regulations.

This document provides essential safety and logistical information for the proper disposal of **15-Methylpentacosanal**, designed for researchers, scientists, and drug development professionals. The procedural guidance herein is intended to supplement, not replace, institutional safety protocols.

Quantitative Data Summary

Due to the absence of a dedicated Safety Data Sheet, a complete set of physical and chemical properties for **15-Methylpentacosanal** is not available. The following table summarizes the known information.

Property	Value
Molecular Formula	C ₂₆ H ₅₂ O
Molecular Weight	380.7 g/mol
CAS Number	(15S)-isomer: 647024-95-1(R)-isomer: 647025-04-5
Boiling Point	Data not available
Melting Point	Data not available
Density	Data not available
Hazards	Not officially classified. Assumed to be a potential skin, eye, and respiratory irritant, and may be combustible, similar to other long-chain aldehydes.

Disposal Protocol

The following experimental protocol outlines the recommended step-by-step procedure for the safe disposal of **15-Methylpentacosanal**.

Objective: To safely and compliantly dispose of **15-Methylpentacosanal** waste.

Materials:

- Personal Protective Equipment (PPE): Safety goggles, lab coat, nitrile gloves
- Chemical fume hood
- Appropriate, labeled, and sealed waste container
- Waste manifest or institutional waste tracking form

Methodology:

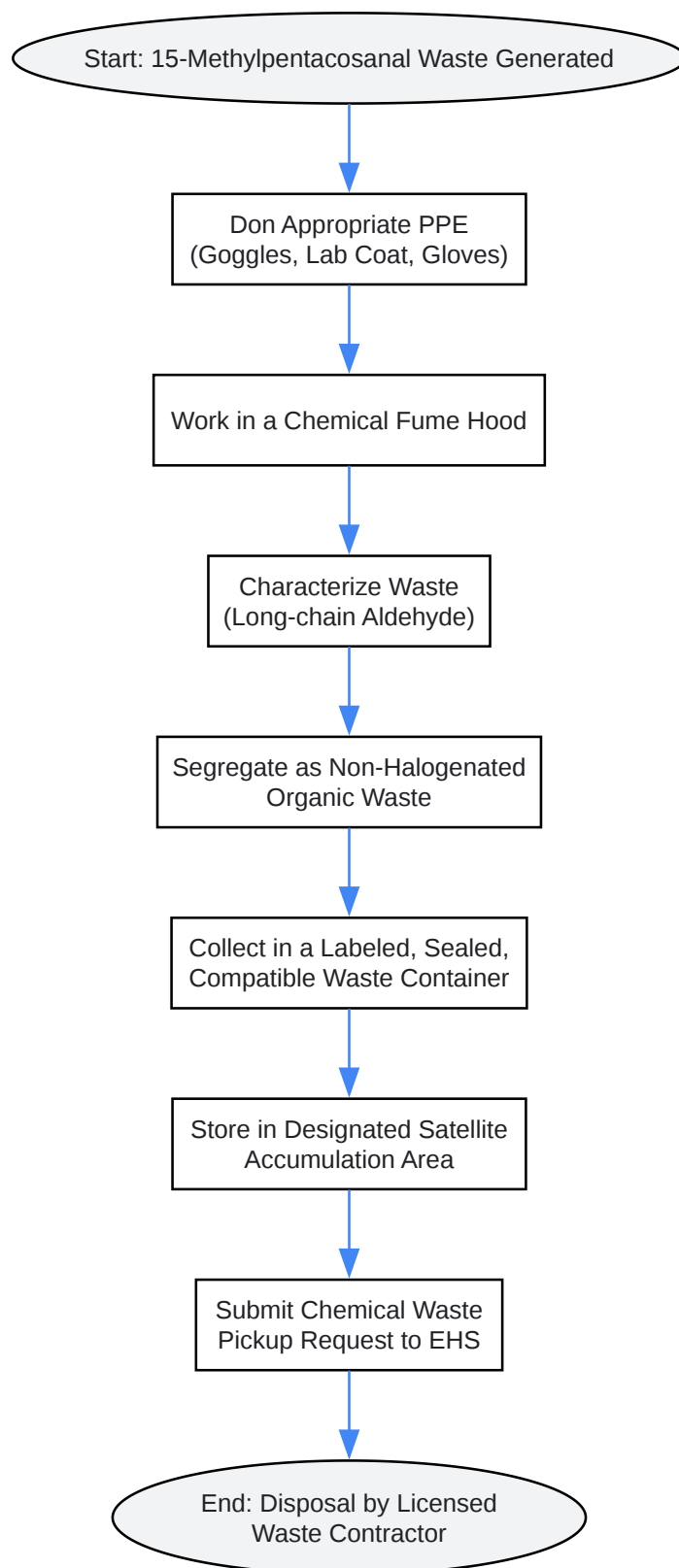
- Waste Characterization and Segregation:

- Based on its chemical structure (a long-chain aldehyde), **15-Methylpentacosanal** should be treated as a non-halogenated organic solvent waste.
- Do not mix with other waste streams such as halogenated solvents, strong acids or bases, or aqueous waste.
- Personal Protective Equipment (PPE):
 - Always wear appropriate PPE, including safety goggles, a lab coat, and chemical-resistant gloves, when handling **15-Methylpentacosanal**.
 - All handling of the waste should be conducted within a certified chemical fume hood to minimize inhalation exposure.
- Containerization:
 - Collect waste **15-Methylpentacosanal** in a designated, leak-proof container with a secure screw-top cap.
 - The container must be compatible with organic compounds.
 - Clearly label the waste container with "**15-Methylpentacosanal** Waste" and any other information required by your institution's EHS department.
- Storage:
 - Store the sealed waste container in a designated satellite accumulation area.
 - The storage area should be well-ventilated and away from sources of ignition.
- Disposal Request:
 - Once the waste container is full or is ready for disposal, submit a chemical waste pickup request to your institution's EHS department.
 - Complete all required waste manifest forms accurately and completely.
- Professional Disposal:

- The final disposal of **15-Methylpentacosanal** must be conducted by a licensed and approved chemical waste disposal contractor.
- The most common method of disposal for this type of organic compound is incineration at a permitted facility.

Logical Disposal Workflow

The following diagram illustrates the decision-making and procedural flow for the proper disposal of **15-Methylpentacosanal**.



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Caption: Disposal Workflow for **15-Methylpentacosanal**

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